

Spectrophotometric Analysis of Bromothymol Blue: A Technical Guide

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Compound of Interest

Compound Name: Bromothymol Blue

Cat. No.: B213119

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Bromothymol blue (BTB), a weak acid and pH indicator, undergoes a distinct color change in response to variations in pH, transitioning from yellow in acidic solutions to blue in basic solutions.[1][2][3] This property makes it a valuable tool in various scientific applications, including titration, cell respiration studies, and as a biological slide stain.[2][3]

Spectrophotometry provides a precise and quantitative method to analyze these color changes, enabling the determination of the acid dissociation constant (pKa) and the concentration of its different forms in solution. This guide details the principles, experimental protocols, and data analysis involved in the spectrophotometric analysis of **bromothymol blue** for researchers and professionals in scientific fields.

Core Principles

The analysis is grounded in the chemical equilibrium of **bromothymol blue** in solution and its interaction with light, as described by the Beer-Lambert Law.

Chemical Equilibrium of Bromothymol Blue

Bromothymol blue (HIn) exists in equilibrium with its conjugate base (In⁻). The position of this equilibrium is dependent on the hydrogen ion concentration (pH) of the solution.

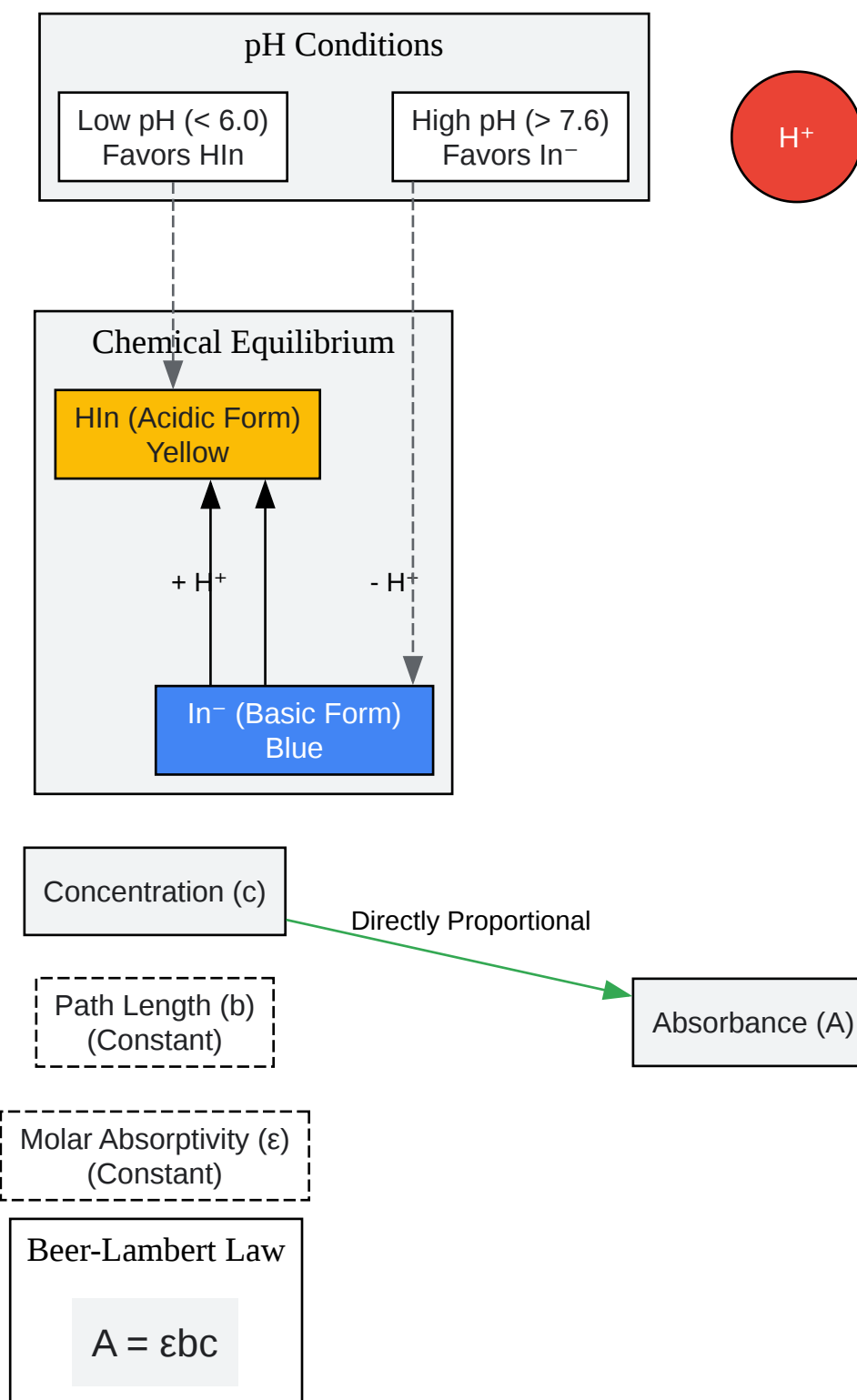
- **Acidic Form (HIn):** In solutions with a pH below 6.0, the protonated form (HIn) predominates, resulting in a yellow color.

- Basic Form (In^-): In solutions with a pH above 7.6, the deprotonated form (In^-) is dominant, imparting a blue color.
- Intermediate Form: Between a pH of 6.0 and 7.6, the solution appears green due to the presence of both the acidic and basic forms.

This equilibrium can be represented by the Henderson-Hasselbalch equation:

$$\text{pH} = \text{pK}_a + \log \left(\frac{[\text{In}^-]}{[\text{HIn}]} \right)$$

When the concentrations of the acidic and basic forms are equal ($[\text{In}^-] = [\text{HIn}]$), the pH of the solution is equal to the pK_a of the indicator.



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References

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